

Technical Guide: Mass Spectrometry Fragmentation of 1-(Indolin-7-yl)ethanone

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Compound of Interest

Compound Name: 1-(Indolin-7-yl)ethanone

CAS No.: 104019-19-4

Cat. No.: B033993

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Executive Summary

1-(Indolin-7-yl)ethanone (Molecular Formula: C₁₀H₉NO; MW: 161.20 g/mol) is a 7-substituted indoline derivative. In mass spectrometry (ESI+ or EI), its fragmentation behavior is governed by two competing factors: the stability of the indoline core and the "Ortho Effect" arising from the proximity of the C7-acetyl group to the N1-amine.

Unlike its isomer N-acetylindoline (which predominantly loses ketene), **1-(Indolin-7-yl)ethanone** primarily undergoes α -cleavage (methyl loss) and ortho-driven dehydration. This guide provides the mechanistic pathways, diagnostic ions, and differentiation protocols required for structural validation.

Understanding the protonation site is critical for predicting fragmentation.

Physicochemical Context & Ionization

Understanding the protonation site is critical for predicting fragmentation.

Property	Value	MS Implication
Monoisotopic Mass	161.0841 Da	Precursor ion [M+H] observed at m/z 162.09.
Protonation Site	Carbonyl Oxygen or Amine Nitrogen	The carbonyl oxygen is the kinetic protonation site; the amine nitrogen is the thermodynamic site. The C7-Carbonyl and N1-Amine are in close spatial proximity (ortho-position), facilitating intramolecular hydrogen transfer.
Key Structural Feature	Ortho-Substitution	The C7-acetyl group is sterically locked next to the N-H group, enabling unique cyclization-elimination pathways (Ortho Effect).

Fragmentation Mechanisms (ESI-MS/MS)

The fragmentation of the protonated precursor [M+H]

(m/z 162) proceeds through three distinct pathways.

Pathway A: -Cleavage (Methyl Loss) - Dominant

Typical of aryl methyl ketones, the bond between the carbonyl carbon and the methyl group cleaves.

- Precursor: [M+H]
(m/z 162).
- Step 1: Homolytic or heterolytic cleavage of the C-CH bond.

- Product: Formation of the acylium cation $[M+H - CH$

]

at m/z 147.

- Secondary Step: The resulting ion often loses carbon monoxide (CO, 28 Da) to form the indoline cation at m/z 119.

Pathway B: The Ortho Effect (Water Loss) - Diagnostic

This pathway confirms the C7 substitution pattern. The proximity of the acetyl oxygen and the amine hydrogen allows for an intramolecular interaction.

- Mechanism: The carbonyl oxygen abstracts a hydrogen from the N1 position (or vice versa depending on tautomer), followed by cyclization and elimination of H

O.

- Product: Formation of a tricyclic cation $[M+H - H$

O]

at m/z 144.

- Significance: This transition is structurally specific to ortho-amino ketones and is not observed in N-acetyl isomers or meta/para isomers.

Pathway C: Dehydrogenation (Aromatization)

Indolines (dihydroindoles) are prone to oxidation to form the fully aromatic indole system.

- Mechanism: Loss of H

from the C2-C3 positions.

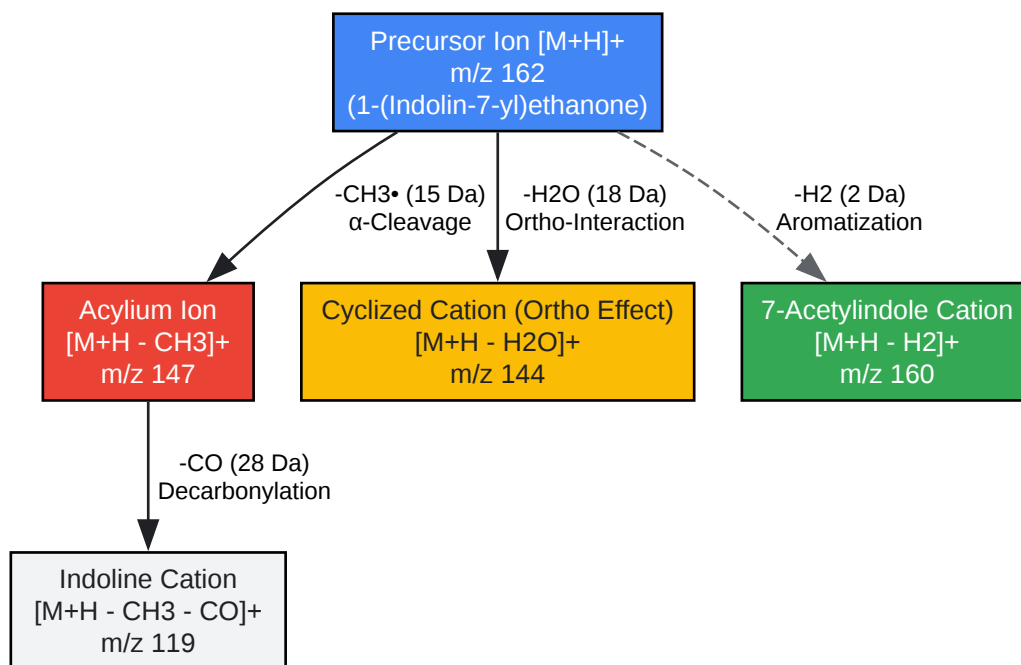
- Product: $[M+H - H$

]

at m/z 160.

Visualization of Fragmentation Pathways[1][2]

The following diagram illustrates the competing fragmentation pathways for **1-(Indolin-7-yl)ethanone**.



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Figure 1: ESI-MS/MS fragmentation tree for **1-(Indolin-7-yl)ethanone** showing primary alpha-cleavage and diagnostic ortho-effect pathways.

Diagnostic Differentiation: C-Acetyl vs. N-Acetyl

A common analytical challenge is distinguishing **1-(Indolin-7-yl)ethanone** from its isomer, 1-acetylindoline (N-acetyl).

Feature	1-(Indolin-7-yl)ethanone (C7-Acetyl)	1-Acetylindoline (N-Acetyl)
Primary Neutral Loss	Methyl (-15 Da) and Water (-18 Da)	Ketene (-42 Da)
Base Peak (MS2)	m/z 147 ([M-CH ₃] ⁺))	m/z 120 ([M-Ketene] ⁺))
Mechanism	-cleavage of ketone; Ortho-cyclization.	Amide bond cleavage (McLafferty-like). [1]
Diagnostic Ion	m/z 144 (Water loss)	m/z 120 (Protonated Indoline)

Protocol for Verification:

- Check for m/z 120: If the spectrum is dominated by m/z 120 (loss of 42 Da from 162), the compound is likely the N-acetyl isomer.
- Check for m/z 147 & 144: If the spectrum shows losses of 15 Da and 18 Da, preserving the acetyl oxygen in the fragment or losing water via interaction, it is the C7-acetyl isomer.

Summary of Key Ions

m/z (ESI+)	Ion Identity	Mechanism	Relative Abundance (Est.)
162	[M+H]	Protonated Molecule	Precursor (100%)
160	[M+H - H]	Aromatized Indole	Low (<10%)
147	[M+H - CH]	Acylium Cation	High (Dominant)
144	[M+H - H O]	Cyclic Ortho-Product	Medium (Diagnostic)
119	[M+H - CH - CO]	Indoline Cation	Medium

References

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Sources

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